

Formanilide chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Formanilide*

Cat. No.: *B094145*

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Formanilide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Formanilide, also known as N-phenylformamide, is an organic compound with the chemical formula C_6H_5NHCHO . It is a significant chemical intermediate in various organic syntheses and finds applications in the rubber and pharmaceutical industries. This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and analysis of **formanilide**, tailored for professionals in research and drug development.

Chemical and Physical Properties

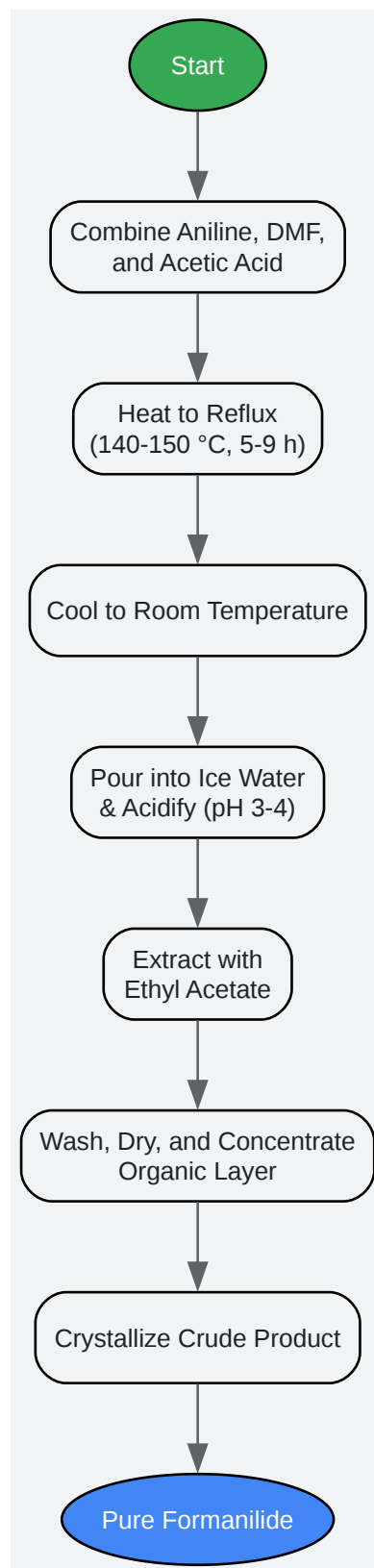
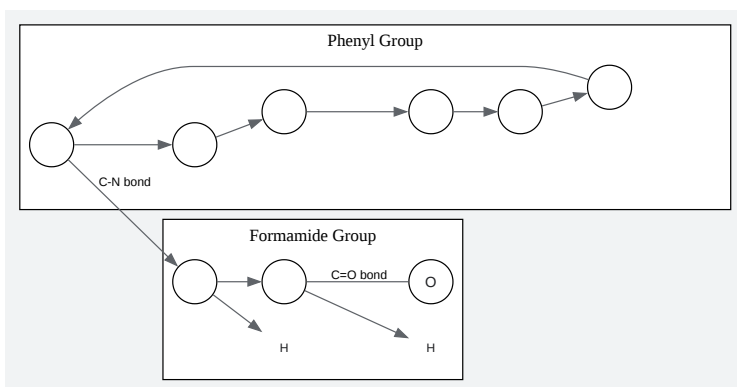
Formanilide is a white crystalline solid at room temperature.^[1] It is soluble in polar solvents like water and ethanol and has limited solubility in non-polar solvents such as hexane and benzene.^[2] The key physical and chemical properties of **formanilide** are summarized in the table below.

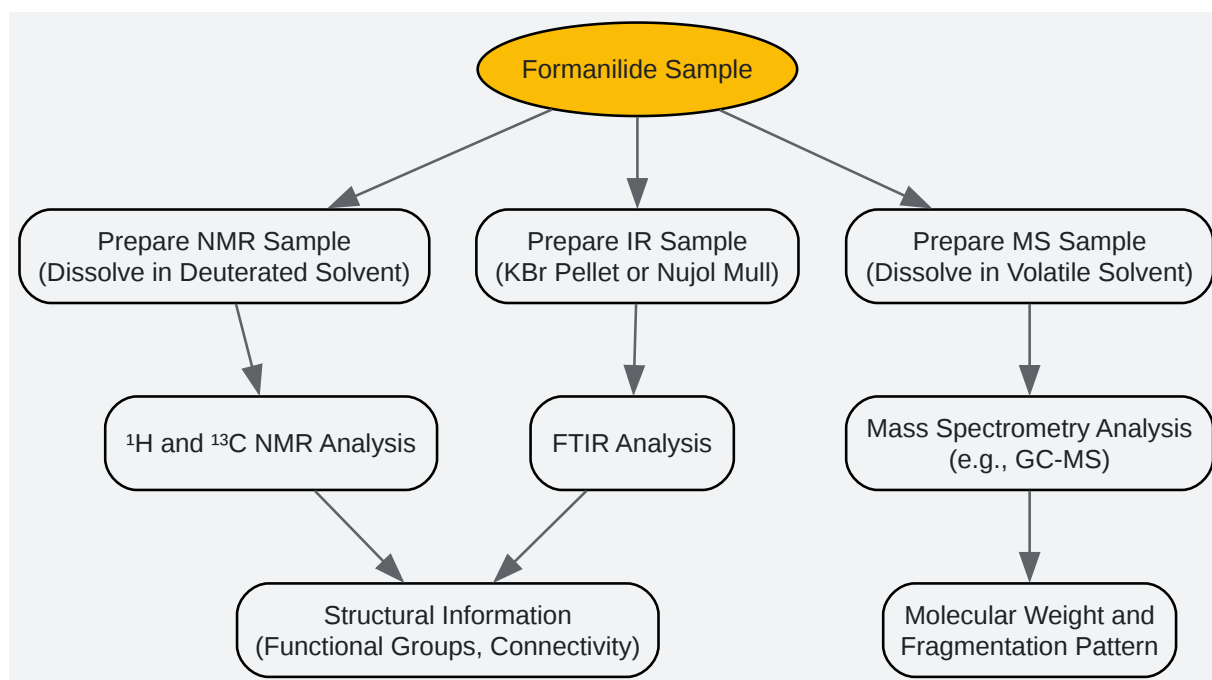
Property	Value	Reference
Molecular Formula	C ₇ H ₇ NO	[3]
Molecular Weight	121.14 g/mol	[1]
Melting Point	46-48 °C (lit.)	[4]
Boiling Point	271 °C at 760 mmHg	[1][5]
166 °C at 14 mmHg (lit.)	[4]	
Density	1.144 g/mL at 25 °C (lit.)	[4]
Solubility in Water	25.4 g/L at 20 °C	[3][6]
28.6 g/L at 25 °C	[3][6]	
Flash Point	> 112 °C (> 233.6 °F)	[7]
Vapor Pressure	0.00662 mmHg at 25 °C	[8]
LogP (log Kow)	1.15	[1]
Appearance	White crystalline solid	[1]

Chemical Structure

Formanilide consists of a phenyl group attached to a formamide group. The molecule can exist in both cis and trans conformations with respect to the C-N amide bond, with the trans isomer being more stable.

Below is a diagram representing the chemical structure of **formanilide**.





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